

# 2,5-Dichlorobenzylamine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzylamine

Cat. No.: B130939

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CAS Number: 10541-69-2

This technical guide provides an in-depth overview of **2,5-Dichlorobenzylamine**, a versatile chemical intermediate with significant applications in pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive summary of its properties, synthesis, analysis, and biological relevance.

## Core Properties and Data

**2,5-Dichlorobenzylamine** is a dichlorinated benzylamine derivative.<sup>[1]</sup> Its chemical structure and properties make it a valuable building block in organic synthesis.

## Physicochemical Properties

The key physicochemical properties of **2,5-Dichlorobenzylamine** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	10541-69-2	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N	[1]
Molecular Weight	176.04 g/mol	[1][2]
Appearance	Clear colorless to yellow liquid	[3]
Boiling Point	74-76 °C at 0.1 mmHg	[2]
Density	1.3172 g/mL at 25 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.579	[2]
Flash Point	>110 °C (>230 °F) - closed cup	[2]
Solubility	Not miscible or difficult to mix with water.	[4]
InChI Key	AKGJLIXNRPNPCH-UHFFFAOYSA-N	[4]
SMILES	<chem>C1=CC(=C(C=C1Cl)CN)Cl</chem>	[4]

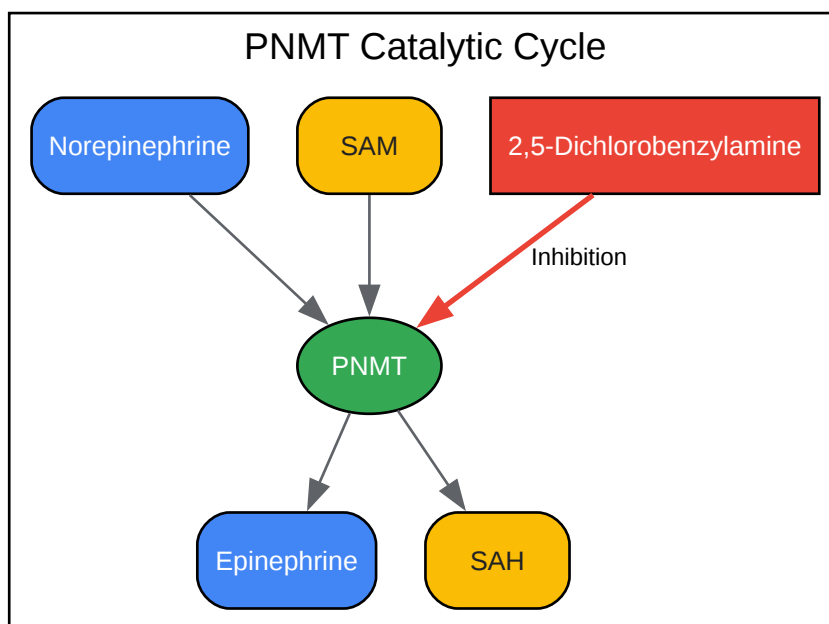
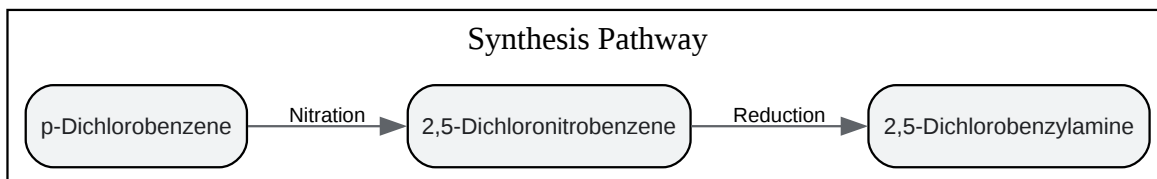
## Synthesis and Analysis

### Experimental Protocol: Synthesis

The synthesis of **2,5-Dichlorobenzylamine** can be approached through the reduction of a suitable precursor, such as 2,5-dichlorobenzonitrile or 2,5-dichloronitrobenzene. A general conceptual workflow for its synthesis starting from p-dichlorobenzene is outlined below.

A common route involves the nitration of p-dichlorobenzene to form 2,5-dichloronitrobenzene. This intermediate can then be reduced to 2,5-dichloroaniline, which can be further converted to the benzylamine. A more direct conceptual pathway could involve the amination of 2,5-dichlorobenzyl chloride.

Conceptual Synthesis Workflow:



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## References

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